

# Application Notes and Protocols for In Vivo Studies with Rosthornin B

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## Compound of Interest

Compound Name: Rosthornin B

Cat. No.: B1180725

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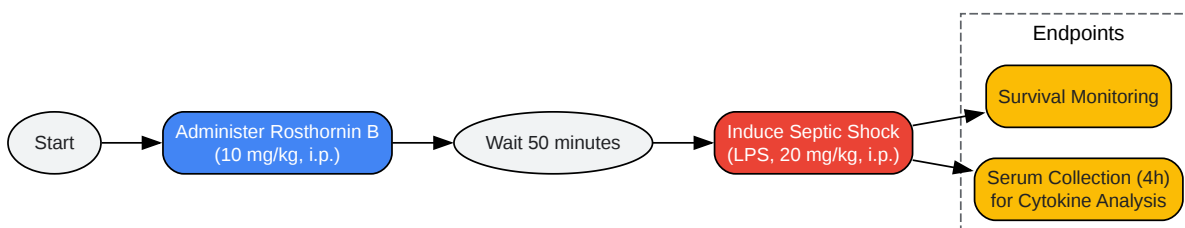
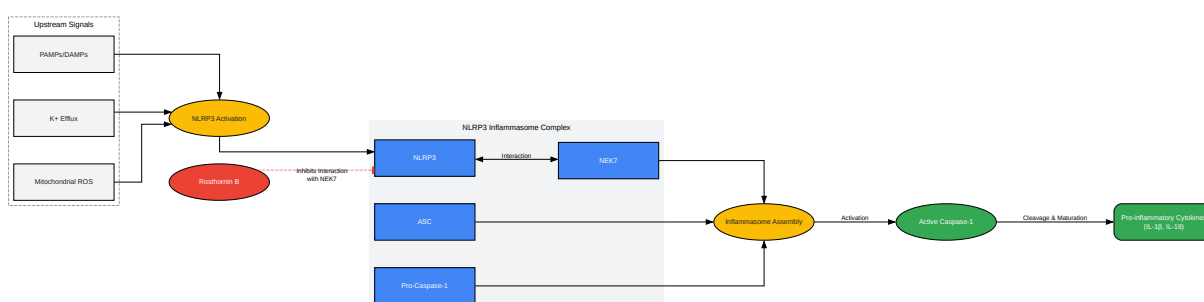
For Researchers, Scientists, and Drug Development Professionals

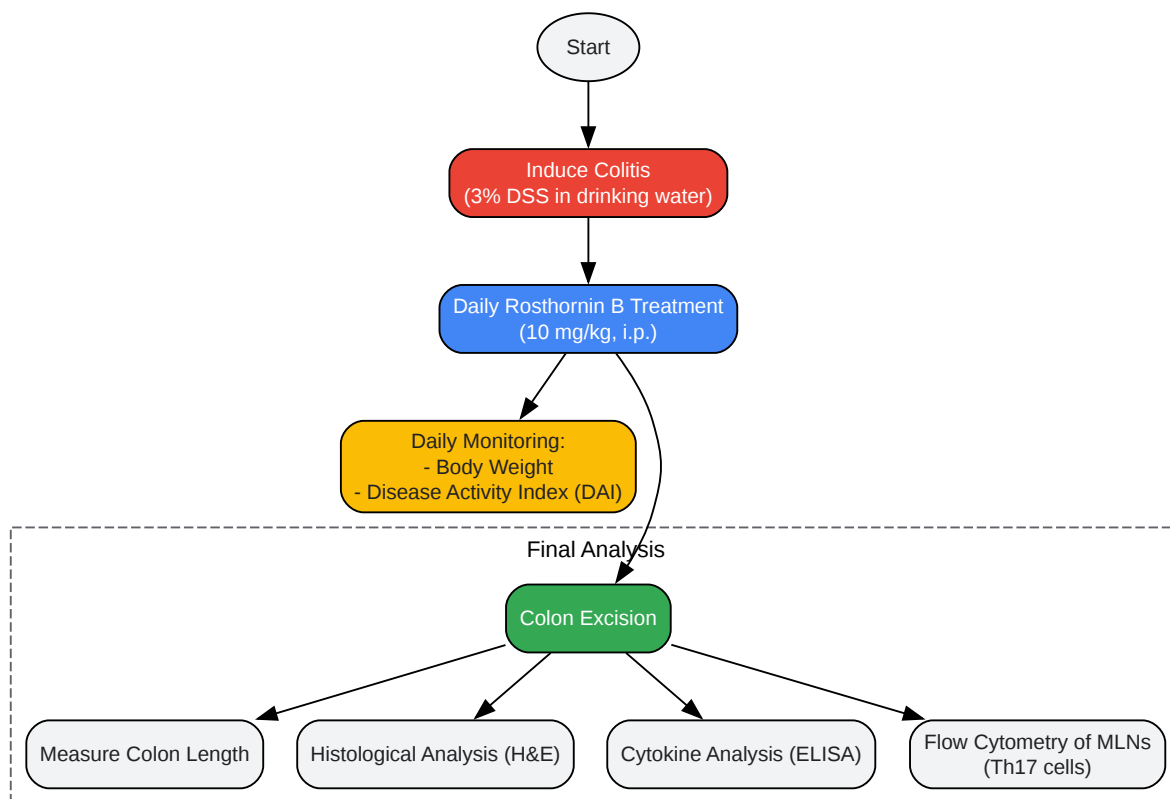
## Introduction

**Rosthornin B** (Ros B) is a natural diterpenoid compound that has demonstrated significant therapeutic potential in preclinical in vivo models of inflammatory diseases. These application notes provide a summary of the available data and detailed protocols for replicating key in vivo experiments. **Rosthornin B** exerts its anti-inflammatory effects by directly targeting and inhibiting the NLRP3 inflammasome, a key component of the innate immune system involved in the pathogenesis of various inflammatory conditions. The primary mechanism of action involves the blockade of the NEK7-NLRP3 interaction, which is crucial for NLRP3 inflammasome assembly and activation.<sup>[1][2]</sup>

## Mechanism of Action: NLRP3 Inflammasome Inhibition

**Rosthornin B** has been identified as a potent and specific inhibitor of the NLRP3 inflammasome.<sup>[1]</sup> Its mechanism does not affect upstream events such as potassium efflux or the production of mitochondrial reactive oxygen species (ROS). Instead, **Rosthornin B** directly binds to the NLRP3 protein, preventing its interaction with NEK7. This disruption of the NEK7-NLRP3 axis inhibits the assembly and subsequent activation of the NLRP3 inflammasome, leading to reduced production of pro-inflammatory cytokines IL-1 $\beta$  and IL-18.





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## References

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- 2. Rosthornin B alleviates inflammatory diseases via directly targeting NLRP3 - PubMed [pubmed.ncbi.nlm.nih.gov]
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